

Caerulomycin A: Solubility & Storage Specifications

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Compound Focus: Caerulomycin A

CAS No.: 21802-37-9

Cat. No.: S523219

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The table below summarizes the core physical property and storage information for **Caerulomycin A** relevant for laboratory use.

Property	Specification
Molecular Formula	C ₁₂ H ₁₁ N ₃ O ₂ [1] [2] [3]
Molecular Weight	229.23 g/mol [1] [2] [3]
CAS Number	21802-37-9 [1] [2] [4]
Form	White to off-white solid [1] [2] [4]
Solubility in DMSO	Up to 10 mg/mL [2] [3] [4]
Powder Storage	-20°C [2] [3] [4]
Powder Stability	Stable for 2 years from date of purchase [2] [4]
Solution in DMSO	May be stored at -20°C for up to 3 months [2] [3] [4]

Experimental Protocols & Key Considerations

For your technical guides, here are some detailed methodologies and important notes gathered from the literature.

- **Sample Preparation Protocol:** A typical procedure for creating a stock solution is to first dissolve **Caerulomycin A** in DMSO (up to 10 mg/mL) and then dilute it to the desired concentration in an aqueous buffer for cellular assays [2] [3].
- **Critical Handling Note:** The solubility information specifically notes that **hygroscopic DMSO has a significant impact on the solubility of the product**. It is recommended to use **newly opened DMSO** to ensure consistent results [1].

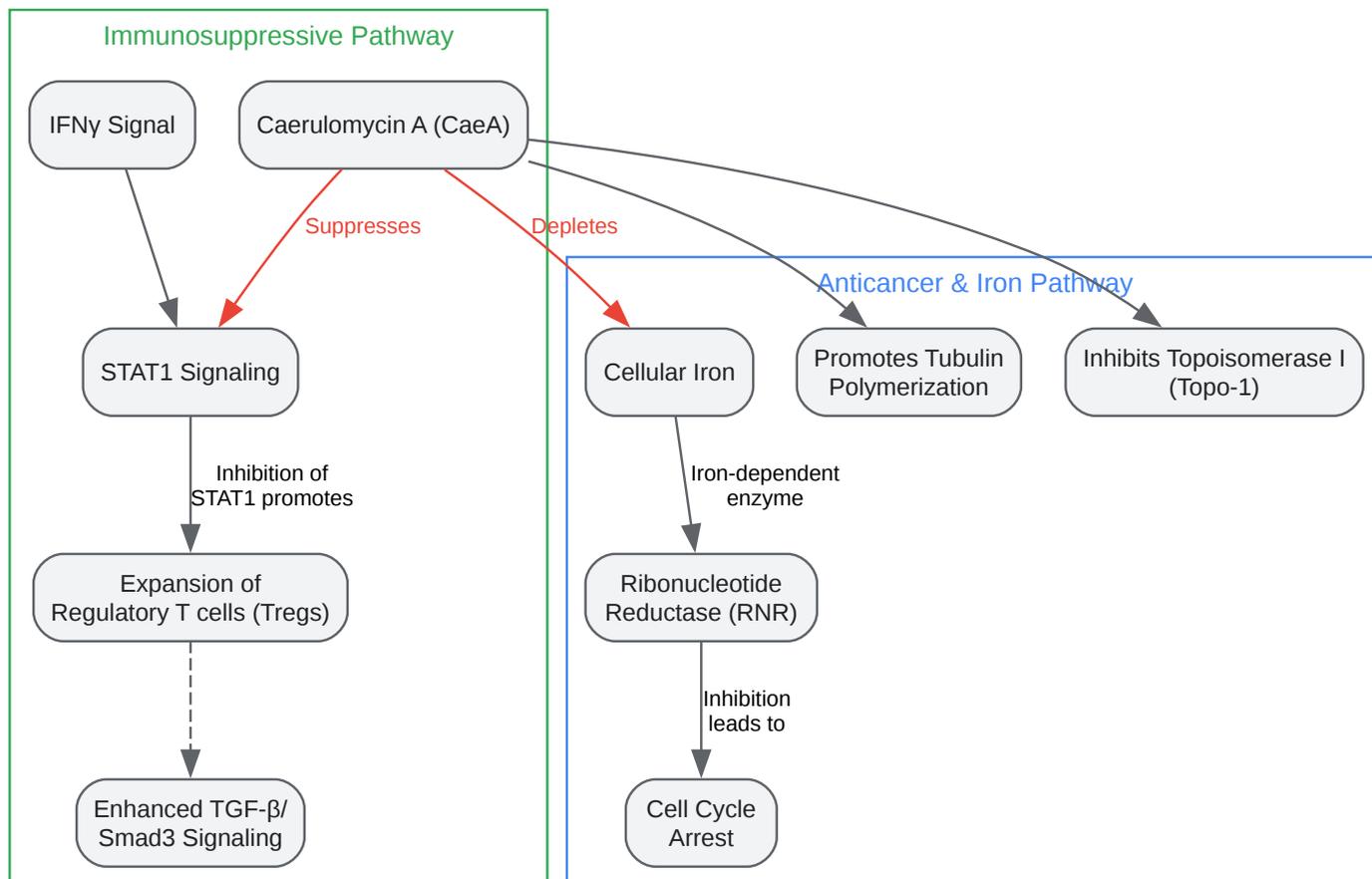
Troubleshooting Guide

You can structure a troubleshooting guide around these common potential issues:

Issue	Possible Cause	Suggested Solution
Precipitate forms in stock solution	DMSO has absorbed moisture; solution is too old	Use fresh, dry DMSO; do not use DMSO stock solutions beyond 3 months.
Inconsistent activity in assays	Degraded compound	Ensure powder is stored at -20°C; confirm stock solution is within its 3-month stability window.
Difficulty dissolving powder	Old or wet DMSO	Use a newly opened bottle of DMSO.

Biological Context & Mechanism of Action

To provide broader context for your support center, **Caerulomycin A** is a natural product isolated from actinomycete strains with two primary, and potentially complementary, mechanisms of action identified in recent research.



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The diagram above illustrates these two pathways:

- **Immunosuppressive Mechanism:** **Caerulomycin A** is a potent immunosuppressive agent that works by **suppressing interferon-gamma (IFN γ)-induced STAT1 signaling**. This suppression leads to the expansion of regulatory T cells (Tregs) and enhances TGF- β -Smad3 protein signaling [1] [2] [5].
- **Anticancer & Iron-depletion Mechanism:** Another identified mechanism is that **Caerulomycin A depletes cellular iron content**. This iron chelation inhibits the iron-dependent enzyme ribonucleotide reductase (RNR), which is crucial for DNA synthesis, leading to cell cycle arrest [5]. Additionally, recent studies show it acts as a dual-targeting anticancer agent by **promoting tubulin polymerization** and **inhibiting DNA topoisomerase I (Topo-1)** [6].

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